

Diheptanoyl Thio-PC PLA2 Assay: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Diheptanoyl Thio-PC

Cat. No.: B15571588

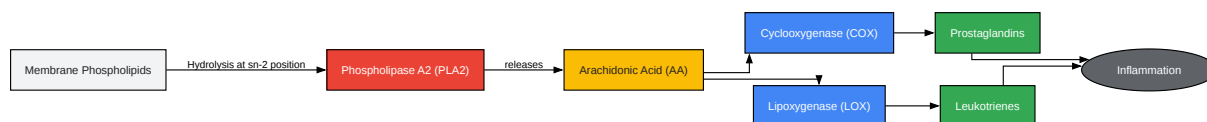
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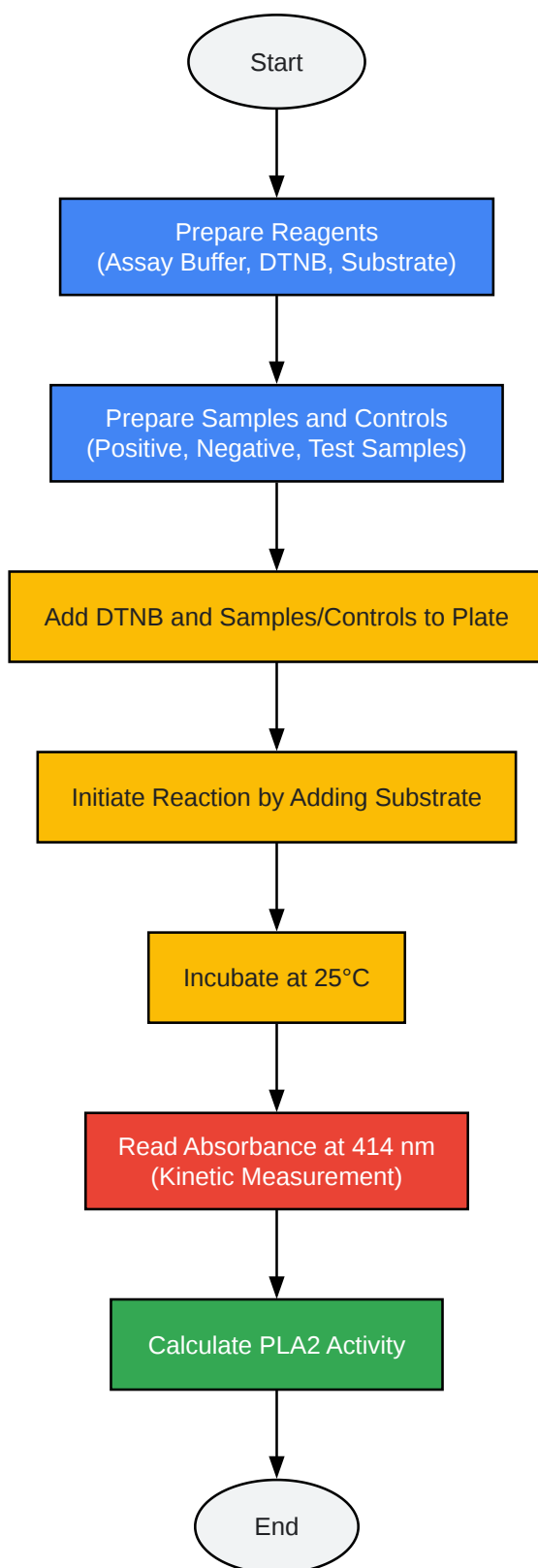
For researchers, scientists, and drug development professionals, this document provides a detailed protocol and application notes for the **Diheptanoyl Thio-PC** Phospholipase A2 (PLA2) assay. This colorimetric method offers a reliable and convenient means to quantify the enzymatic activity of most secreted phospholipase A2 (sPLA2) isoforms.

Phospholipase A2 (PLA2) enzymes are critical mediators in a variety of physiological and pathological processes, including inflammation, cell signaling, and lipid metabolism. Their primary function is to catalyze the hydrolysis of the sn-2 ester bond of glycerophospholipids, releasing a free fatty acid and a lysophospholipid.^{[1][2]} A key fatty acid released is arachidonic acid, the precursor to potent inflammatory mediators such as prostaglandins and leukotrienes.^{[1][3][4][5]} Consequently, PLA2 represents a significant target for drug discovery and development in the context of inflammatory diseases.

The **Diheptanoyl Thio-PC** PLA2 assay is a widely used method to measure the activity of sPLA2s. This assay is not suitable for cytosolic PLA2 (cPLA2).^{[2][6]} The principle of the assay is based on the hydrolysis of the thioester bond at the sn-2 position of the substrate, 1,2-diheptanoyl-thio-phosphatidylcholine (**Diheptanoyl Thio-PC**), by PLA2. This reaction releases a free thiol group, which can then be detected by 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB or Ellman's reagent), producing a yellow-colored product, 2-nitro-5-thiobenzoate (TNB), which can be quantified by measuring its absorbance at 414 nm.^{[2][6]}

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